Application Notes and Protocols for WAY-267464 Vehicle Solution Preparation

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Compound of Interest

Compound Name:	*WAY-267464*
CAS No.:	*847375-16-0*
Cat. No.:	*B131216*

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This document provides detailed application notes and a comprehensive protocol for the preparation of a vehicle solution for the non-peptide oxytocin receptor agonist, **WAY-267464**, using Dimethyl Sulfoxide (DMSO) and Tween-80. This formulation is suitable for in vivo studies.

Introduction

WAY-267464 is a potent and selective non-peptide agonist for the oxytocin receptor, which has been investigated for its potential in treating psychiatric disorders.[1][2] Due to its hydrophobic nature, **WAY-267464** requires a specific vehicle formulation for effective solubilization and administration in biological research. A commonly used and effective vehicle for in vivo studies consists of a mixture of DMSO, Tween-80, and physiological saline.[3][4] This document outlines the necessary data and a step-by-step protocol for the successful preparation of this vehicle solution.

Data Presentation

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The following table summarizes the key quantitative data for **WAY-267464** and the components of the vehicle solution.

Parameter	Value	Reference
WAY-267464 Physicochemical Properties		
Molecular Weight	581.66 g/mol	[5]
Molecular Weight (dihydrochloride salt)	654.59 g/mol	[6]
Solubility in DMSO	52.37 mg/mL (80 mM)	[6][7]
Solubility in Water	3.27 mg/mL (5 mM)	[6][7]
Vehicle Formulation Composition		
DMSO	15% (v/v)	[3][4]
Tween-80	2% (v/v)	[3][4]
Physiological Saline (0.9% NaCl)	83% (v/v)	[3]
Recommended Dosages in Rats (in vivo)		
Intraperitoneal (i.p.) Administration	10 mg/kg, 30 mg/kg, 100 mg/kg	[3][5]

Experimental Protocols

This protocol details the step-by-step methodology for preparing a **WAY-267464** vehicle solution.

3.1. Materials and Equipment

- **WAY-267464** powder

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- Dimethyl Sulfoxide (DMSO), anhydrous
- Tween-80 (Polysorbate 80)
- Sterile physiological saline (0.9% NaCl)
- Sterile, pyrogen-free microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance
- Optional: Sonicator water bath, heating block

3.2. Safety Precautions

- **WAY-267464** is a potent pharmacological agent. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Handle with chemical-resistant gloves and work in a well-ventilated area.

3.3. Preparation of **WAY-267464** Stock Solution in DMSO

- Calculate the required amount of **WAY-267464**: Based on the desired final concentration and volume, calculate the mass of **WAY-267464** powder needed.
- Weigh the **WAY-267464**: Accurately weigh the calculated amount of **WAY-267464** powder using an analytical balance and place it into a sterile microcentrifuge tube or vial.
- Dissolve in DMSO: Add the required volume of DMSO to the tube containing the **WAY-267464** powder to achieve a high-concentration stock solution. It is recommended to dissolve the compound completely in DMSO before adding other components.
- Vortex: Vortex the mixture thoroughly until the **WAY-267464** is completely dissolved. If necessary, gentle warming or brief sonication can be used to aid dissolution. Visually inspect

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the solution to ensure there are no visible particles.

3.4. Preparation of the Final Vehicle Solution

This protocol is for the preparation of a final solution with a composition of 15% DMSO, 2% Tween-80, and 83% physiological saline.

- Start with the **WAY-267464** stock solution: In a sterile tube, add the appropriate volume of the **WAY-267464** stock solution in DMSO to achieve the desired final concentration in the total volume of the vehicle.
- Add Tween-80: To the DMSO solution, add the calculated volume of Tween-80 to make up 2% of the final volume.
- Vortex: Vortex the mixture thoroughly to ensure the Tween-80 is evenly dispersed in the DMSO.
- Add Physiological Saline: Gradually add the sterile physiological saline to the DMSO/Tween-80 mixture while vortexing. Add the saline in aliquots to avoid precipitation of the compound. The final volume of saline should constitute 83% of the total solution volume.
- Final Vortexing: Once all the saline has been added, vortex the solution for a final time to ensure a homogenous mixture. The final solution should be clear.

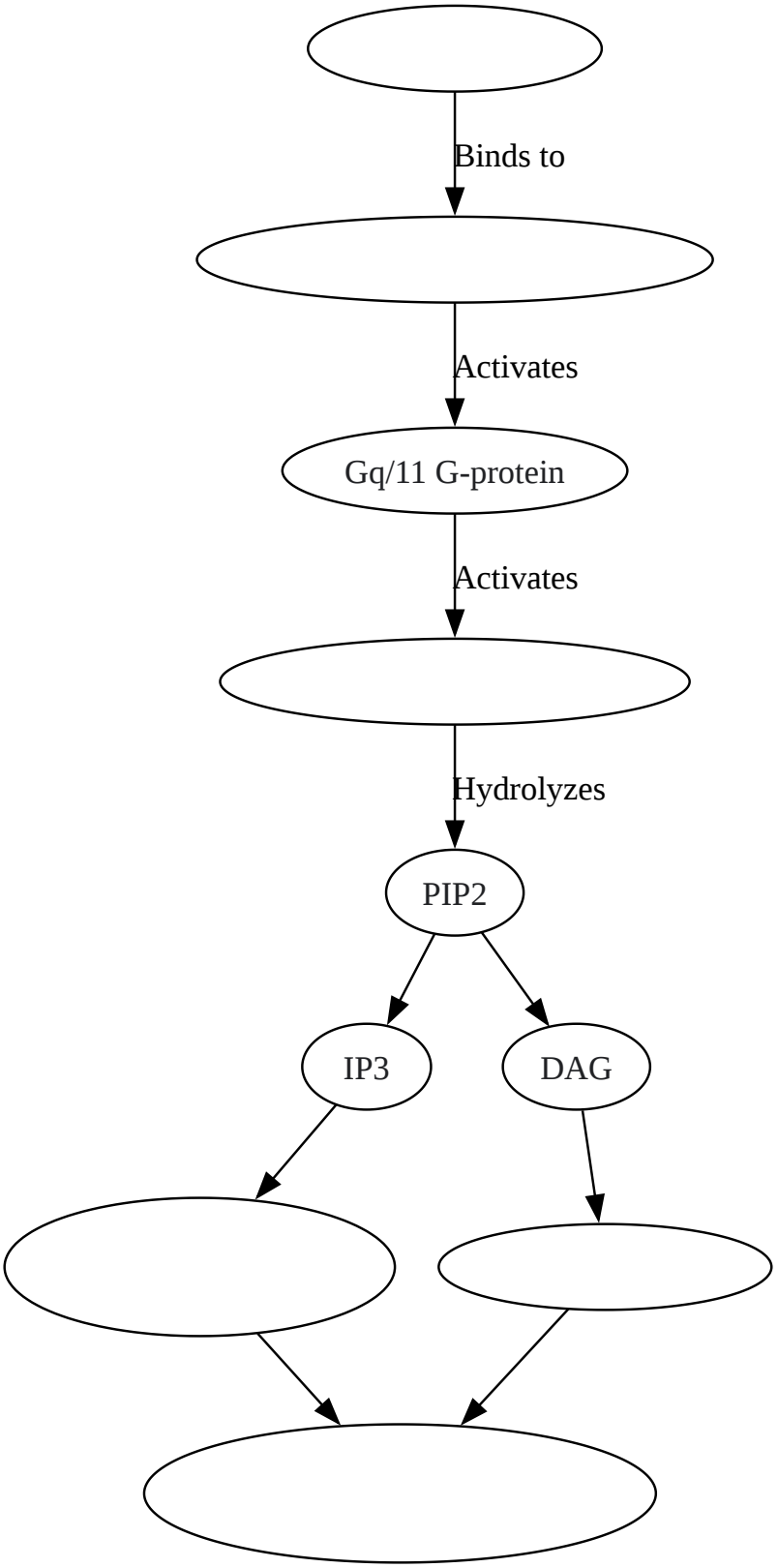
3.5. Example Preparation of 1 mL of 10 mg/mL **WAY-267464** Solution

- Weigh **WAY-267464**: Weigh 10 mg of **WAY-267464** powder.
- Dissolve in DMSO: Add 150 µL of DMSO to the powder and vortex until fully dissolved.
- Add Tween-80: Add 20 µL of Tween-80 to the DMSO solution and vortex.
- Add Saline: Gradually add 830 µL of sterile physiological saline while vortexing.
- Final Solution: The final volume will be 1 mL with a **WAY-267464** concentration of 10 mg/mL in a vehicle of 15% DMSO, 2% Tween-80, and 83% saline.

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Mandatory Visualizations

4.1. Signaling Pathway



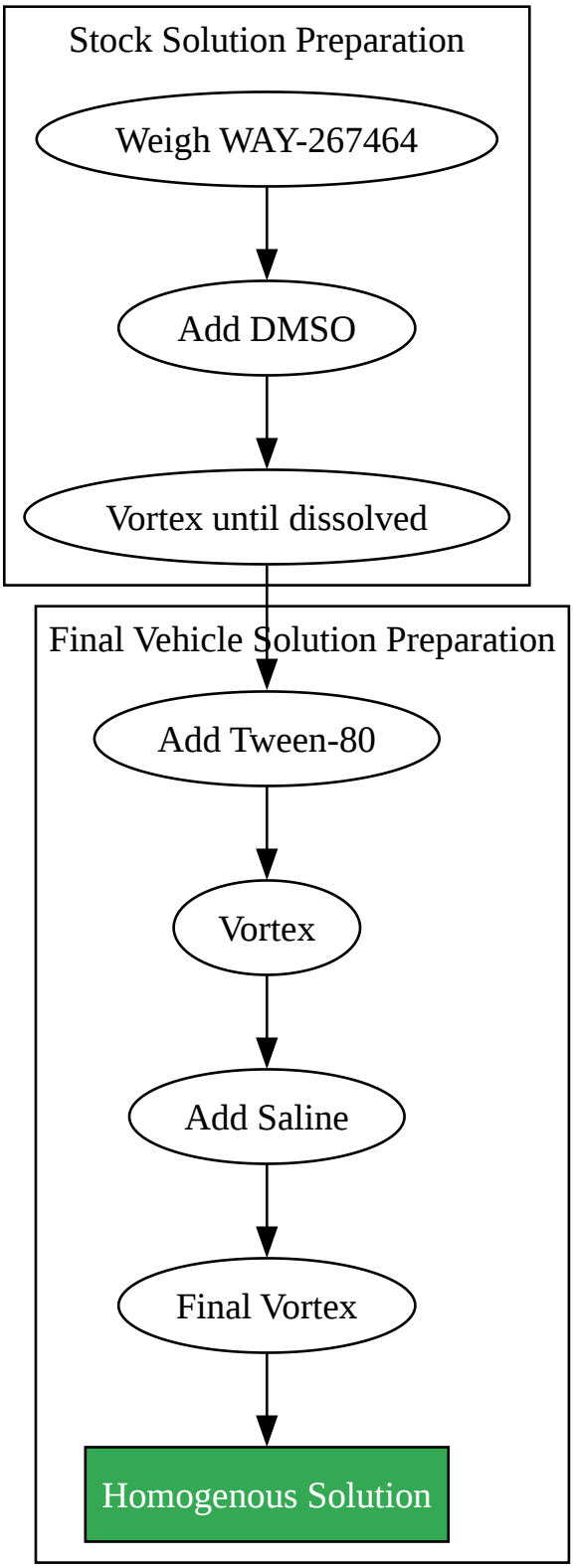
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Caption: **WAY-267464** binds to and activates the oxytocin receptor, initiating downstream signaling.

4.2. Experimental Workflow

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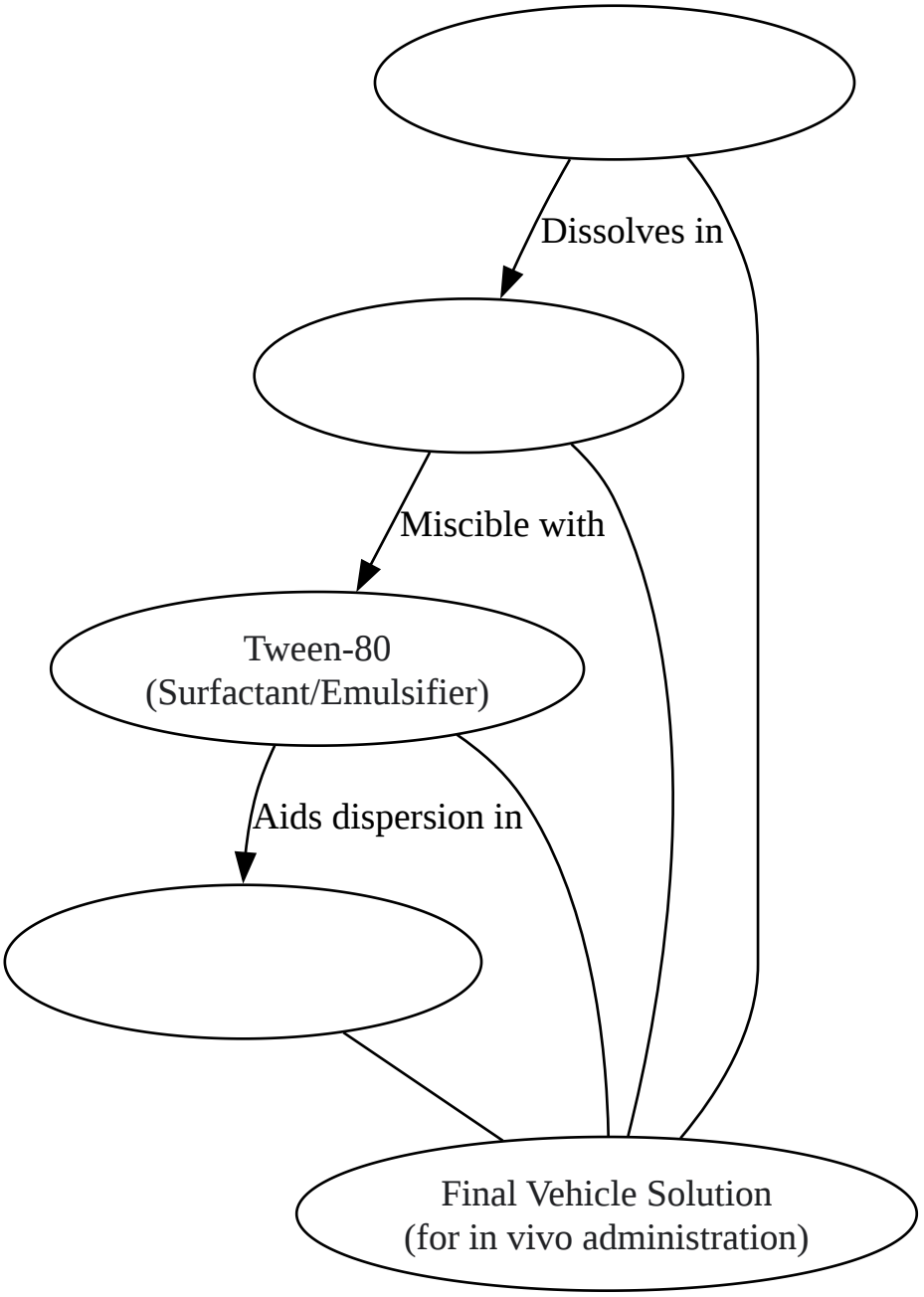


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Caption: Workflow for the preparation of the **WAY-267464** vehicle solution.

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4.3. Logical Relationship of Components



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Caption: Logical relationship of the components in the **WAY-267464** vehicle solution.

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